3,5,7-Trihydroxy-3',4',5'-Trimethoxyflavone solubility and stability

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Compound of Interest

Compound Name:	*3,5,7-Trihydroxy-3',4',5'-Trimethoxyflavone*
CAS No.:	*146132-95-8*
Cat. No.:	*B191930*

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An In-Depth Technical Guide on the Solubility and Stability of **3,5,7-Trihydroxy-3',4',5'-Trimethoxyflavone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5,7-Trihydroxy-3',4',5'-trimethoxyflavone is a distinct flavonoid, a class of polyphenolic compounds renowned for their diverse biological activities. Structurally, it features a C6-C3-C6 backbone with three hydroxyl groups on the A and C rings and three methoxy groups on the B ring. This substitution pattern is crucial as it dictates the molecule's physicochemical properties, including its solubility and stability, which are fundamental parameters influencing its potential for therapeutic development. Found in plant species such as Artemisia argyi, this compound, while not as extensively studied as some common flavonoids, holds potential for further investigation.[1]

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This technical guide, written from the perspective of a Senior Application Scientist, provides a comprehensive framework for characterizing the solubility and stability of **3,5,7-Trihydroxy-3',4',5'-trimethoxyflavone**. Given the limited publicly available data for this specific molecule, this document emphasizes robust methodologies and the scientific rationale behind them, empowering researchers to generate high-quality, reliable data.

Physicochemical Properties

A foundational understanding of the key physicochemical properties is essential before embarking on experimental studies.

Property	Value	Source
Molecular Formula	$C_{18}H_{16}O_8$	[2]
Molecular Weight	360.31 g/mol	[2]
CAS Number	146132-95-8	[1]
Appearance	Typically a solid powder	[2]
Melting Point	288-291°C (with decomposition)	[2]
Predicted logP	2.603	[2]

Part 1: Solubility Characterization

The solubility of a compound is a critical determinant of its bioavailability and formulation feasibility. The presence of three hydroxyl groups suggests some capacity for hydrogen bonding and potential solubility in polar protic solvents, while the three methoxy groups and the flavone backbone contribute to its lipophilicity, suggesting solubility in organic solvents.

Qualitative Solubility Assessment

Initial qualitative assessments are invaluable for selecting appropriate solvent systems for further quantitative analysis and formulation development. Based on supplier information, **3,5,7-Trihydroxy-3',4',5'-trimethoxyflavone** is reported to be soluble in several organic solvents.[3]

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Rationale for Solvent Selection: A diverse panel of solvents should be employed to build a comprehensive solubility profile. This includes polar protic (e.g., ethanol, water), polar aprotic (e.g., DMSO, acetone), and non-polar (e.g., dichloromethane, chloroform) solvents. This approach ensures a thorough understanding of the compound's behavior in various chemical environments.

Quantitative Solubility Determination: The Isothermal Shake-Flask Method

The isothermal shake-flask method is the gold standard for determining equilibrium solubility. It is a robust and reliable technique that ensures the solution is fully saturated with the compound at a given temperature.

Experimental Protocol:

- Preparation: Add an excess amount of **3,5,7-Trihydroxy-3',4',5'-trimethoxyflavone** to a series of vials, each containing a known volume of the selected solvent. The excess solid is crucial to ensure that equilibrium saturation is achieved.
- Equilibration: Seal the vials and place them in an orbital shaker set at a constant temperature (e.g., 25°C and 37°C to simulate room temperature and physiological conditions, respectively). Agitate the samples for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium.
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the undissolved solid settle. Alternatively, centrifuge the samples at a high speed to pellet the excess solid.
- Sample Analysis: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a suitable solvent to a concentration within the linear range of a pre-validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry).
- Quantification: Determine the concentration of the dissolved compound in the aliquot. Back-calculate to determine the solubility in the original solvent, expressed in mg/mL and molarity (mM).

Data Presentation:

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The results should be meticulously documented in a clear and organized manner.

Table 1: Quantitative Solubility of **3,5,7-Trihydroxy-3',4',5'-trimethoxyflavone**

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mM)
Dimethyl Sulfoxide (DMSO)	25	Experimental Data	Experimental Data
Ethanol	25	Experimental Data	Experimental Data
Methanol	25	Experimental Data	Experimental Data
Acetone	25	Experimental Data	Experimental Data
Dichloromethane	25	Experimental Data	Experimental Data
Chloroform	25	Experimental Data	Experimental Data
Water	25	Experimental Data	Experimental Data
Phosphate-Buffered Saline (pH 7.4)	37	Experimental Data	Experimental Data

Part 2: Stability Assessment

Understanding the chemical stability of **3,5,7-Trihydroxy-3',4',5'-trimethoxyflavone** is paramount for defining its shelf-life, storage conditions, and potential degradation pathways. Flavonoids, particularly those with multiple hydroxyl groups, can be susceptible to degradation under various stress conditions.

Solid-State Stability

The stability of the compound in its solid form is a key indicator of its long-term viability.

Recommended Storage Conditions:

- Powder: -20°C for up to 3 years; 4°C for up to 2 years.[2]
- In Solvent (e.g., DMSO): -80°C for up to 6 months; -20°C for up to 1 month.[2]

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Solution Stability and Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and elucidate degradation pathways. These studies involve exposing the compound to stress conditions that are more severe than accelerated stability testing.

Rationale for Forced Degradation Conditions: The choice of stress conditions (acidic, basic, oxidative, thermal, and photolytic) is based on international regulatory guidelines and is designed to simulate the potential stresses a drug substance might encounter during its lifecycle. This systematic approach ensures that all likely degradation pathways are investigated.

Experimental Workflow for Forced Degradation Studies

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Sources

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